

# Spectroscopic and Analytical Profile of 5-Fluoro-2-(trifluoromethyl)phenylacetic Acid

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## Compound of Interest

**Compound Name:** 5-Fluoro-2-(Trifluoromethyl)Phenylacetic Acid

**Cat. No.:** B1302116

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Abstract:** This technical guide provides a comprehensive overview of the spectroscopic and analytical methodologies for the characterization of **5-Fluoro-2-(trifluoromethyl)phenylacetic acid** (CAS No. 239135-52-5). While specific experimental spectroscopic data for this compound is not widely available in public databases, this document outlines the expected physicochemical properties and provides detailed, representative experimental protocols for its analysis using Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy. This guide is intended to serve as a practical resource for researchers in the fields of medicinal chemistry, material science, and drug development, offering standardized procedures for the rigorous characterization of this and similar fluorinated aromatic compounds.

## Introduction

**5-Fluoro-2-(trifluoromethyl)phenylacetic acid** is a fluorinated aromatic carboxylic acid of interest in various chemical and pharmaceutical research domains. Its structural complexity, featuring both a fluorine atom and a trifluoromethyl group on the phenyl ring, necessitates a multi-technique approach for unambiguous characterization. This guide details the standard spectroscopic methods employed for the structural elucidation and purity assessment of such compounds.

## Physicochemical Properties

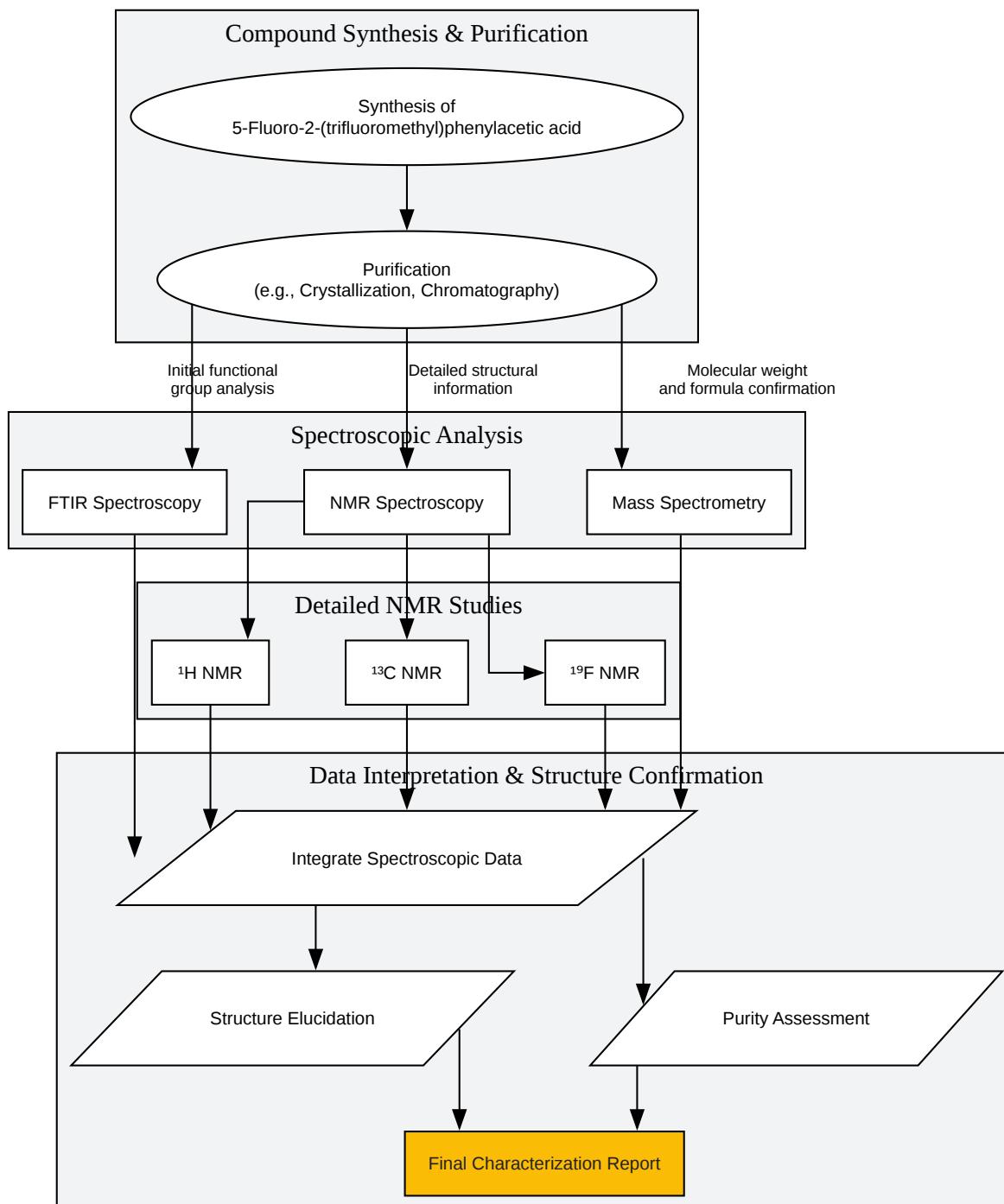
A summary of the key physical and chemical properties of **5-Fluoro-2-(trifluoromethyl)phenylacetic acid** is presented in Table 1. This data is compiled from various chemical supplier databases.

Table 1: Physicochemical Properties of **5-Fluoro-2-(trifluoromethyl)phenylacetic acid**

Property	Value
CAS Number	239135-52-5
Molecular Formula	C <sub>9</sub> H <sub>6</sub> F <sub>4</sub> O <sub>2</sub>
Molecular Weight	222.14 g/mol
Appearance	Solid
Melting Point	112-115 °C
Boiling Point	241.4 °C at 760 mmHg (Predicted)
InChI	1S/C9H6F4O2/c10-6-1-2-7(9(11,12)13)5(3-6)4-8(14)15/h1-3H,4H2,(H,14,15)
SMILES	O=C(O)Cc1cc(F)ccc1C(F)(F)F

## Spectroscopic Analysis Workflow

The structural characterization of a novel or synthesized compound like **5-Fluoro-2-(trifluoromethyl)phenylacetic acid** typically follows a logical workflow to ensure comprehensive analysis. The following diagram illustrates this general process.

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- To cite this document: BenchChem. [Spectroscopic and Analytical Profile of 5-Fluoro-2-(trifluoromethyl)phenylacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1302116#spectroscopic-data-for-5-fluoro-2-trifluoromethyl-phenylacetic-acid>

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